

A Comprehensive Technical Guide to the Safe Handling of **trans-4-Octene**

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Compound of Interest

Compound Name: **trans-4-Octene**

Cat. No.: **B086139**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides in-depth safety and handling information for **trans-4-octene**, tailored for laboratory and research environments. The following sections detail the physical and chemical properties, potential hazards, handling procedures, and emergency responses associated with this compound.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is fundamental to its safe handling. The key properties of **trans-4-octene** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆	[1]
Molecular Weight	112.21 g/mol	[1] [2]
Appearance	Colorless to almost colorless clear liquid	[3]
Boiling Point	122-123 °C (lit.)	[2] [4]
Density	0.715 g/mL at 25 °C (lit.)	[2] [4]
Flash Point	21 °C (69.8 °F) - closed cup	[2] [3] [5]
Solubility in Water	Insoluble / Sparingly soluble (10.7 mg/L) [4]	
Refractive Index	n _{20/D} 1.412 (lit.)	[2] [4]
Lower Flammability Limit	0.9 %(V)	
Vapor Pressure	41 hPa at 37.7 °C (99.9 °F)	
Relative Vapor Density	3.87 (Air = 1.0)	

Hazard Identification and GHS Classification

trans-4-Octene is classified as a hazardous substance. It is crucial to be aware of its potential dangers to ensure appropriate safety measures are implemented.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor. [2] [3]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways. [2] [3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. [6]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation. [6]

Signal Word: Danger[\[2\]](#)[\[3\]](#)[\[5\]](#)

Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to minimizing risks associated with **trans-4-octene**.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **trans-4-octene**:

- Eye Protection: Chemical safety goggles or a face shield.[\[2\]](#)[\[5\]](#)
- Hand Protection: Compatible chemical-resistant gloves (e.g., Solvex, neoprene, viton, butyl, buna, natural latex).[\[7\]](#)
- Skin and Body Protection: A flame-retardant lab coat and appropriate footwear are recommended. In situations with a higher risk of splashing, additional protective clothing may be necessary.
- Respiratory Protection: If working in a poorly ventilated area or if vapors/aerosols are generated, a respirator with an appropriate filter (e.g., type ABEK (EN14387) respirator filter) is required.[\[5\]](#)

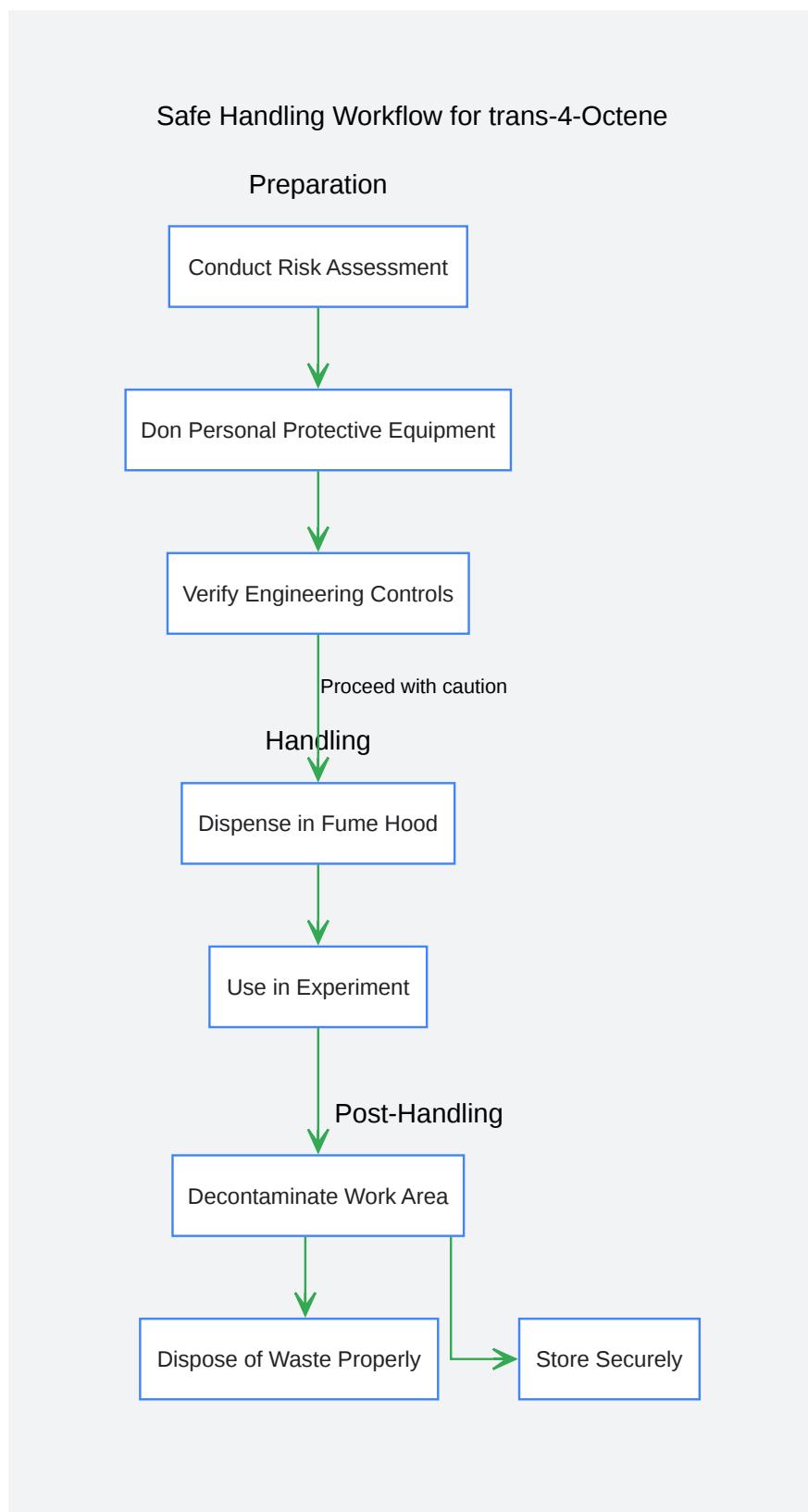
Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[7]
[8]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3][8]
- Ground and bond containers and receiving equipment to prevent static discharge.[3]
- Use only non-sparking tools.[3]

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][8]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][8] No smoking in the storage area.[3]
- Store locked up.[9]
- The recommended storage temperature is room temperature, although a cool and dark place (<15°C) is also advised.[3]

The following diagram illustrates the logical workflow for the safe handling of **trans-4-octene**.



Caption: Workflow for the safe handling of **trans-4-octene**.

First Aid Measures

In the event of exposure to **trans-4-octene**, immediate action is necessary.

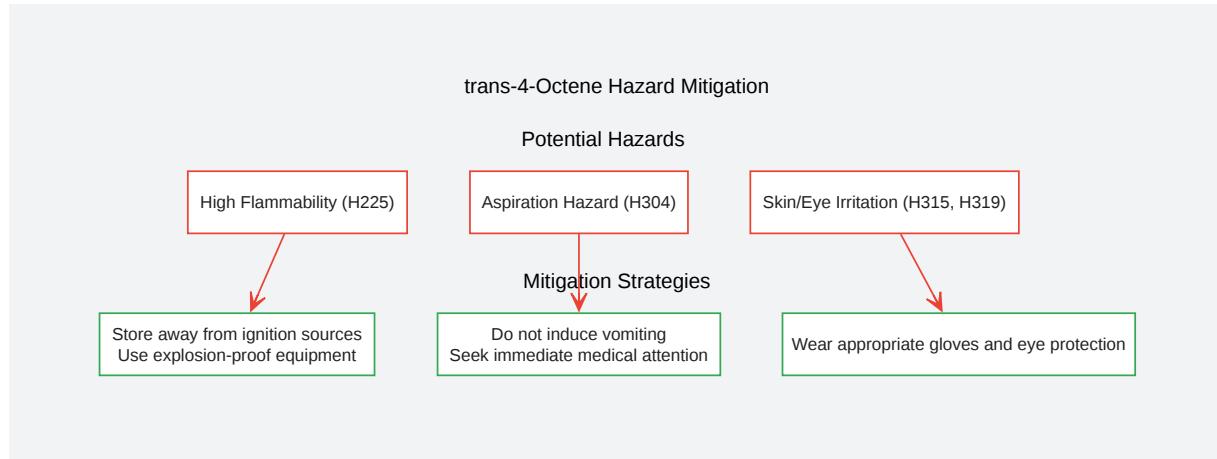
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [10]
Skin Contact	Take off immediately all contaminated clothing. Rinse the skin with plenty of water/shower. If skin irritation occurs, get medical advice/attention. [8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [8][11]
Ingestion	Do NOT induce vomiting. [3] If the person is conscious, rinse their mouth with water. [11] Call a physician or poison control center immediately. [3] There is a risk of aspiration if vomiting occurs.

Fire and Explosion Hazard Data

trans-4-Octene is a highly flammable liquid and its vapor can form explosive mixtures with air.

- **Extinguishing Media:** Use dry sand, dry chemical, or alcohol-resistant foam. Do not use a heavy stream of water as it may spread the fire.
- **Specific Hazards:** Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- **Fire-Fighting Procedures:** Firefighters should wear self-contained breathing apparatus and full protective gear.[\[7\]](#)

The following diagram illustrates the potential hazards of **trans-4-octene** and the corresponding mitigation strategies.



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Caption: Hazard mitigation strategies for **trans-4-octene**.

Accidental Release Measures

In the event of a spill or release, follow these procedures:

- Evacuate: Immediately evacuate personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Eliminate Ignition Sources: Remove all sources of heat, sparks, and open flames.
- Containment: Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).
- Collection: Collect the absorbed material and place it in a suitable, labeled container for disposal.

- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Personal Protection: Wear appropriate PPE during the entire cleanup process.

Disposal Considerations

Dispose of **trans-4-octene** and any contaminated materials in accordance with all applicable federal, state, and local regulations.^[3] Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.^[8] Do not dispose of it in drains or the environment.

Toxicological Information

Detailed toxicological studies for **trans-4-octene** are limited. However, the primary toxicological concern is the aspiration hazard.^{[2][3]} If swallowed, the liquid can be aspirated into the lungs, which may cause chemical pneumonitis and can be fatal. It is also classified as a skin and eye irritant.^[6]

Ecological Information

Data on the ecotoxicity of **trans-4-octene** is not readily available. However, it is expected to be harmful to aquatic life. Avoid release to the environment.

Disclaimer: This guide is intended for informational purposes only and does not substitute for a comprehensive risk assessment and the guidance of a qualified safety professional. Always consult the most current Safety Data Sheet (SDS) for **trans-4-octene** from your supplier before use.

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